

Ethyl tetrahydropyran-4-ylacetate odor profile and characteristics

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **Ethyl tetrahydropyran-4-ylacetate**

Cat. No.: **B010011**

[Get Quote](#)

An In-depth Technical Guide to **Ethyl Tetrahydropyran-4-ylacetate**

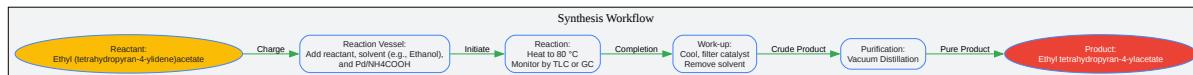
Introduction: Unveiling a Novel Fruity Ester

In the dynamic landscape of flavor and fragrance development, the exploration of novel molecules is paramount to creating unique and memorable sensory experiences. **Ethyl tetrahydropyran-4-ylacetate**, a heterocyclic ester, emerges as a compound of significant interest. Its structure, which marries a stable tetrahydropyran ring with an ethyl acetate functional group, gives rise to a distinct and valuable odor profile. This guide serves as a comprehensive technical resource for researchers, perfumers, and formulation chemists, providing in-depth insights into its chemical characteristics, odor profile, synthesis, and analytical validation. As we delve into the specifics of this molecule, we will explore the causal relationships between its structure and its application, offering both theoretical grounding and practical, field-proven methodologies.

Chemical Identity and Physicochemical Properties

Ethyl tetrahydropyran-4-ylacetate, also known by its IUPAC name ethyl 2-(oxan-4-yl)acetate, is a well-defined chemical entity.^[1] The core of the molecule is a saturated six-membered tetrahydropyran (oxane) ring, which imparts notable stability and moderate polarity.^[2] This cyclic ether structure is key to differentiating its properties from simple aliphatic esters.

Below is the chemical structure of **Ethyl Tetrahydropyran-4-ylacetate**:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. fluorochem.co.uk [fluorochem.co.uk]
- 2. CAS 103260-44-2: ETHYL TETRAHYDROPYRAN-4-YL-ACETATE [cymitquimica.com]
- To cite this document: BenchChem. [Ethyl tetrahydropyran-4-ylacetate odor profile and characteristics]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b010011#ethyl-tetrahydropyran-4-ylacetate-odor-profile-and-characteristics>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com